

what is the CAS number for potassium dihydrogen phosphite

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Compound of Interest

Compound Name: Dihydrogen phosphite

Cat. No.: B1232310

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An In-depth Technical Guide to Potassium **Dihydrogen Phosphite**

CAS Number: 13977-65-6[1][2][3][4]

This guide provides a comprehensive technical overview of potassium **dihydrogen phosphite** (KH_2PO_3), intended for researchers, scientists, and professionals in drug development. It covers the compound's chemical and physical properties, its unique mechanism of action, detailed experimental protocols for its synthesis, and its primary applications.

Chemical and Physical Properties

Potassium **dihydrogen phosphite**, also known as monopotassium phosphite, is an inorganic salt of phosphorous acid.[2] It is characterized as a white, crystalline solid that is highly soluble in water.[2][5] Unlike the more common potassium dihydrogen phosphate (KH_2PO_4), the phosphorus in phosphite is in the +3 oxidation state, which is key to its distinct chemical behavior and biological activity.[2][6]

Table 1: Chemical Identifiers and Properties of Potassium **Dihydrogen Phosphite**

Property	Value	References
CAS Number	13977-65-6	[1][2][3][4]
Molecular Formula	H ₂ KO ₃ P (or KH ₂ PO ₃)	[1][7]
Molecular Weight	~120.09 g/mol	[1]
Appearance	White crystalline powder	[1][2][8]
Purity	≥98.0%	[8]
pH (1% solution)	4.0 - 5.0	[8]
Synonyms	Monopotassium phosphite, Phosphorous acid dihydrogen potassium salt	[1][2]
InChI Key	BZHCGFBZBPVFE- UHFFFAOYSA-N	

Mechanism of Action: A Dual Role in Plant Defense

Potassium **dihydrogen phosphite** is recognized for its dual-action mechanism, particularly in agricultural applications where it functions as both a direct antifungal agent and an indirect plant defense stimulator.[9] This makes it a subject of interest for understanding induced resistance pathways, which can have broader implications in biological systems.

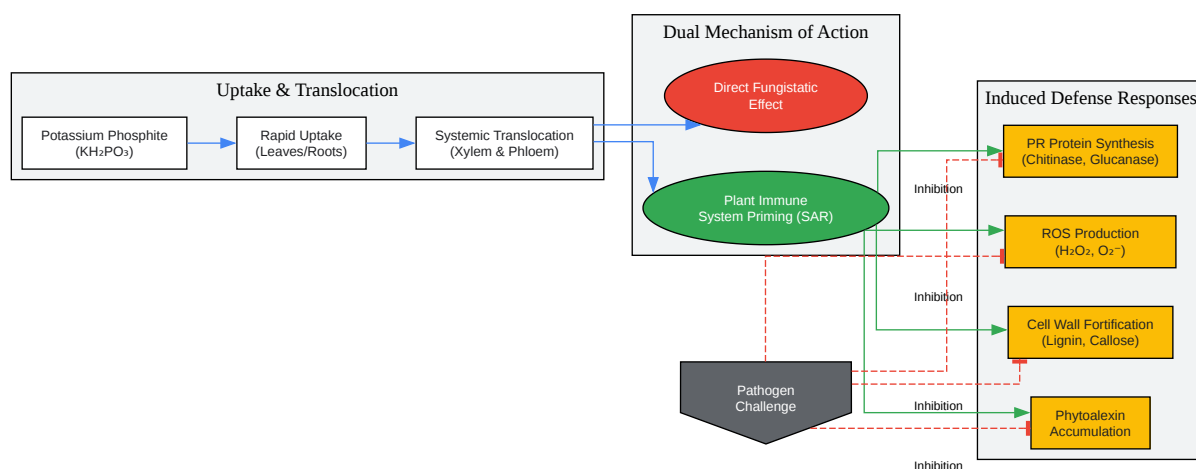
Direct Action: At higher concentrations, the phosphite ion exhibits direct fungistatic activity by inhibiting the mycelial growth and spore germination of various pathogens, particularly oomycetes like *Phytophthora*. [9] The mechanism is believed to involve the disruption of phosphorus metabolism within the fungal cells, including the inhibition of key phosphorylation reactions.[9]

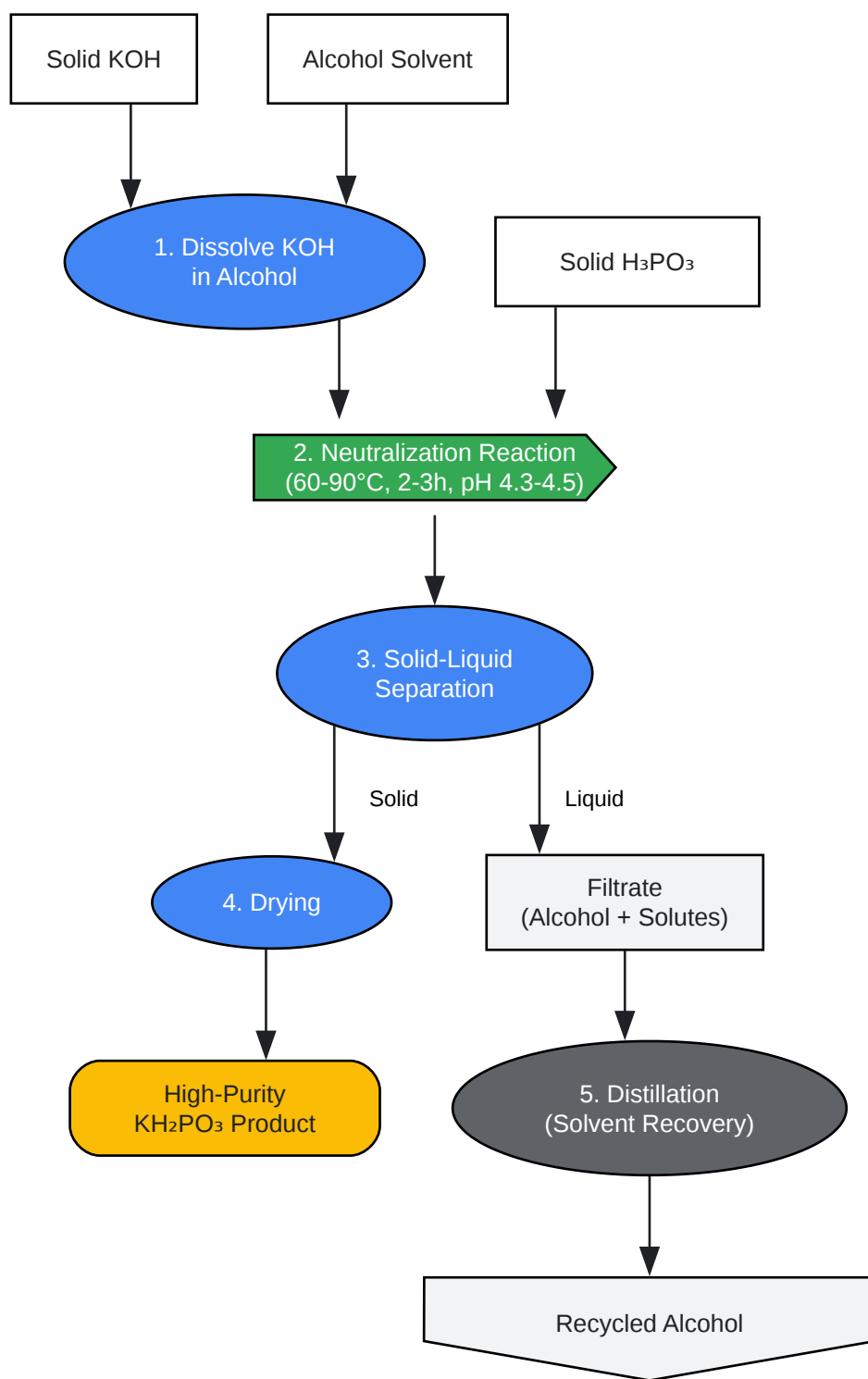
Indirect Action (Plant Defense Priming): The most significant mode of action is its ability to prime the plant's innate immune system, a phenomenon known as Systemic Acquired Resistance (SAR).[6] Phosphite is highly mobile within the plant and can be transported systemically through both the xylem and phloem.[7][10] This systemic presence triggers a cascade of defense responses, effectively acting like a "vaccine" for the plant.[2][6]

The key defense responses induced by phosphite include:

- Production of Phytoalexins: Low-molecular-weight antimicrobial compounds that accumulate at the site of infection.[\[6\]](#)[\[7\]](#)
- Activation of Pathogenesis-Related (PR) Proteins: Including chitinases and glucanases, which can degrade fungal cell walls.[\[6\]](#)[\[9\]](#)
- Generation of Reactive Oxygen Species (ROS): Such as hydrogen peroxide and superoxide anions, which are involved in defense signaling and can directly harm pathogens.[\[6\]](#)[\[11\]](#)
- Cell Wall Strengthening: Through the deposition of lignin and callose, creating a physical barrier to prevent pathogen penetration.[\[2\]](#)[\[6\]](#)[\[7\]](#)

This priming effect means that upon subsequent pathogen attack, the plant mounts a faster and more robust defense response.[\[9\]](#)[\[11\]](#)





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